An In-depth Technical Guide to the Spectral Data of (1R)-(+)-cis-Pinane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(1R)-(+)-cis-Pinane*
CAS No.:	*4795-86-2*
Cat. No.:	*B1600403*

Get Quote

For researchers, scientists, and professionals engaged in drug development and chemical analysis, a thorough understanding of the spectral characteristics of chiral molecules like **(1R)-(+)-cis-Pinane** is fundamental. This technical guide provides a comprehensive overview of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, complete with detailed experimental protocols and data visualizations to facilitate analysis and interpretation.

Spectroscopic Data Summary

The following tables summarize the key spectral data for **(1R)-(+)-cis-Pinane**, a bicyclic monoterpene with the molecular formula $C_{10}H_{18}$ and a molecular weight of 138.25 g/mol .

Table 1: ^{1}H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectral Data

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available in search results		

Table 3: IR Spectral Data

Wavenumber (cm^{-1})	Intensity	Assignment
Data not available in search results		

Table 4: Mass Spectrometry Data

m/z Ratio	Relative Intensity (%)	Assignment
Data not available in search results		

Note: The specific spectral data points for **(1R)-(+)-cis-Pinane** were not explicitly found in the provided search results. The tables are structured to be populated with experimental data.

Experimental Protocols

The acquisition of high-quality spectral data is contingent upon meticulous experimental procedures. The following are detailed methodologies for obtaining NMR, IR, and MS spectra for a liquid sample such as **(1R)-(+)-cis-Pinane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra to elucidate the carbon-hydrogen framework of the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., 300-500 MHz).

Procedure:

© 2026 BenchChem. All rights reserved.

- Sample Preparation: Dissolve approximately 5-10 mg of **(1R)-(+)-cis-Pinane** in about 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$). The solvent should be of high purity to avoid extraneous signals.
- Transfer to NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube. Ensure the sample height is adequate for the spectrometer's detector.
- Instrument Setup:
  - Insert the sample into the spectrometer.
  - Lock onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve homogeneity and optimal resolution.
  - Tune the probe for both ^{1}H and ^{13}C frequencies.
- ^{1}H NMR Acquisition:
  - Set the spectral width to cover the expected proton chemical shift range (typically 0-12 ppm).
  - Apply a 90° pulse.
  - Acquire the free induction decay (FID) for a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Process the FID using Fourier transformation, phase correction, and baseline correction.
  - Integrate the signals and reference the spectrum to the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm).
- ^{13}C NMR Acquisition:
  - Set the spectral width to cover the expected carbon chemical shift range (typically 0-220 ppm).
  - Employ proton decoupling to simplify the spectrum to singlets for each unique carbon.

© 2026 BenchChem. All rights reserved.

- Acquire the FID for a larger number of scans compared to ^{1}H NMR due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Process the data similarly to the ^{1}H spectrum and reference it to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule based on their characteristic vibrational frequencies.

Instrumentation: An FT-IR spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory for liquid samples.

Procedure:

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove interferences from atmospheric CO_2 and water vapor.
- Sample Application: Place a small drop of neat (undiluted) **(1R)-(+)-cis-Pinane** directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Data Acquisition:
  - Acquire the sample spectrum over a typical range of 4000-400 cm^{-1}.
  - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue after the measurement to prevent cross-contamination.

Gas Chromatography-Mass Spectrometry (GC-MS)

© 2026 BenchChem. All rights reserved.

Objective: To determine the molecular weight and fragmentation pattern of the molecule, aiding in its identification and structural elucidation.

Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer with an electron ionization (EI) source.

Procedure:

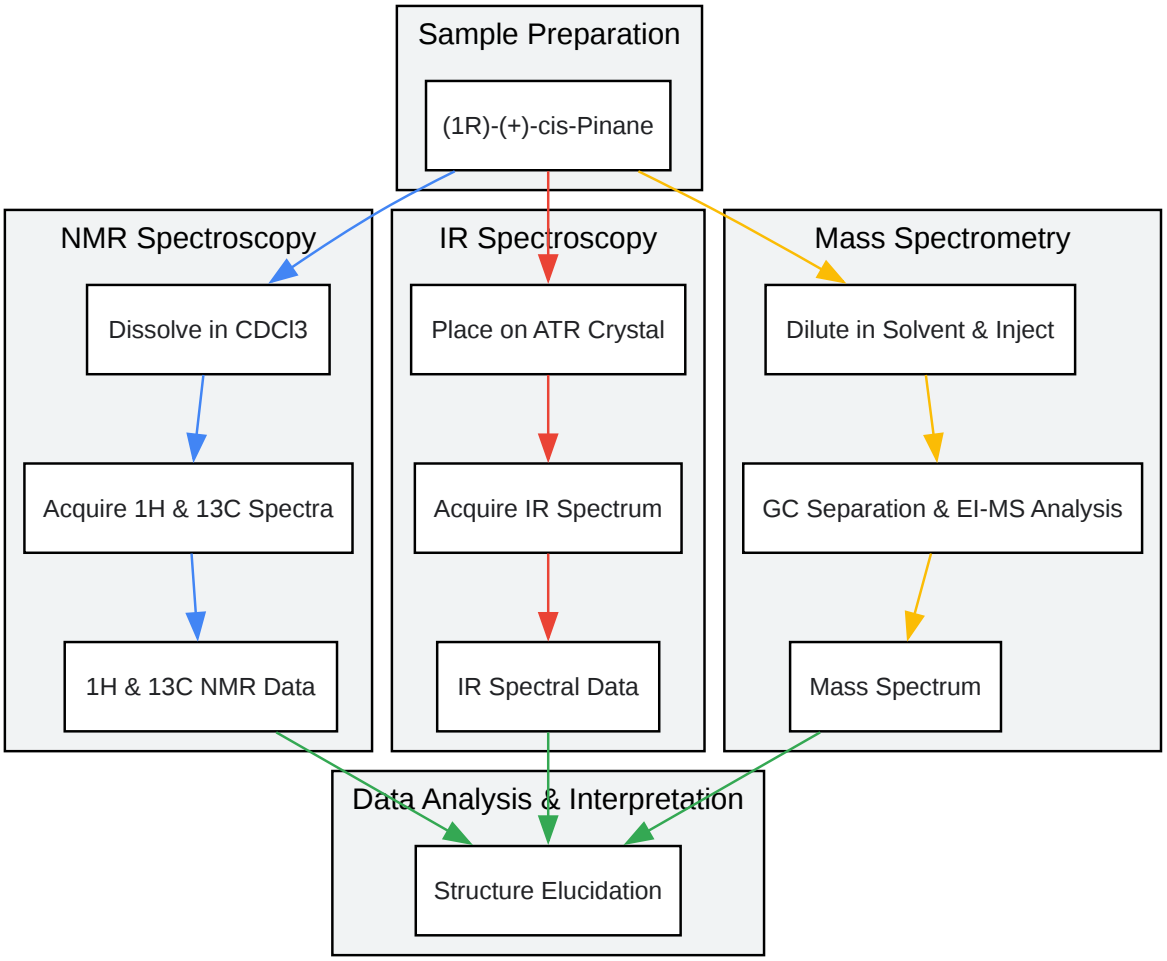
- Sample Preparation: Prepare a dilute solution of **(1R)-(+)-cis-Pinane** in a volatile organic solvent (e.g., dichloromethane or hexane).
- GC Method:
  - Injector: Set the injector temperature to a value that ensures rapid vaporization of the sample without thermal degradation (e.g., 250 °C).
  - Column: Use a suitable capillary column (e.g., a non-polar column like DB-5ms) for the separation of terpenes.
  - Oven Program: Implement a temperature program that provides good separation of the analyte from any impurities. A typical program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C).
  - Carrier Gas: Use an inert carrier gas, typically helium, at a constant flow rate.
- MS Method:
  - Ionization: Use standard electron ionization (EI) at 70 eV.
  - Mass Range: Scan a mass range appropriate for the expected molecular ion and fragments (e.g., m/z 40-300).
  - Source and Transfer Line Temperatures: Maintain the ion source and transfer line at elevated temperatures (e.g., 230 °C and 280 °C, respectively) to prevent condensation.
- Data Analysis:

© 2026 BenchChem. All rights reserved.

- Identify the peak corresponding to **(1R)-(+)-cis-Pinane** in the total ion chromatogram (TIC).
- Extract the mass spectrum for that peak.
- Identify the molecular ion peak (M^+) and analyze the fragmentation pattern to identify characteristic fragment ions.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **(1R)-(+)-cis-Pinane**.



Click to download full resolution via product page

Caption: Workflow for Spectroscopic Analysis.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectral Data of (1R)-(+)-cis-Pinane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600403/docs#an-in-depth-technical-guide-to-the-spectral-data-of-1r-cis-pinane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check